

2-(2-Methylmorpholin-2-yl)ethanol HCl CAS number search

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Compound of Interest

Compound Name: 2-(2-Methylmorpholin-2-yl)ethanol;hydrochloride

CAS No.: 2413900-21-5

Cat. No.: B2959683

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Technical Guide: 2-(2-Methylmorpholin-2-yl)ethanol HCl

Executive Summary

2-(2-Methylmorpholin-2-yl)ethanol is a specialized morpholine derivative characterized by a quaternary carbon center at the 2-position of the morpholine ring.^[1] This structural motif—featuring both a methyl group and a hydroxyethyl side chain—creates a distinct steric and electronic profile valuable in medicinal chemistry for modulating basicity and metabolic stability.

While the hydrochloride salt (HCl) is a common stable form for handling, public indexing often defaults to the free base CAS number. Researchers must utilize the free base identifier for primary searches and specify the salt form in procurement or synthesis requests.

Part 1: Chemical Identity & Core Data^[2]

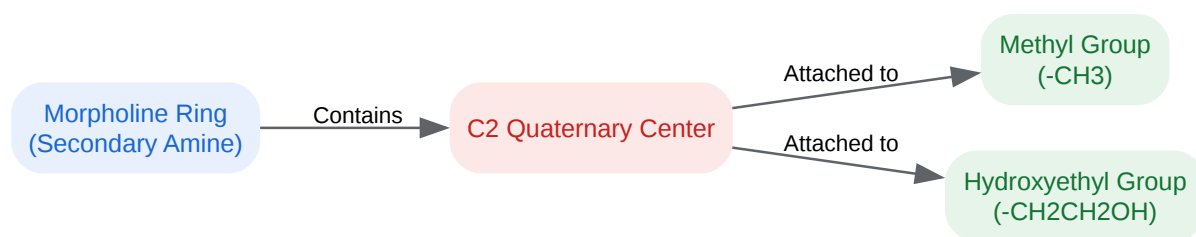
The following data establishes the precise chemical identity of the compound. The hydrochloride salt is formed by protonation of the secondary amine nitrogen (N4).

Identification Table

Property	Data
Compound Name	2-(2-Methylmorpholin-2-yl)ethanol Hydrochloride
Free Base CAS	1639482-88-4
HCl Salt CAS	Not widely indexed; refer to Base CAS + HCl
IUPAC Name	2-(2-methylmorpholin-2-yl)ethanol hydrochloride
Molecular Formula	C ₇ H ₁₅ NO ₂ [1][2] · HCl (Salt) / C ₇ H ₁₅ NO ₂ (Base)
Molecular Weight	181.66 g/mol (Salt) / 145.20 g/mol (Base)
SMILES (Base)	CC1(CCO)CNCCO1
InChI Key (Base)	SYKGTACJFSFPAG-UHFFFAOYSA-N

Structural Visualization

The diagram below illustrates the connectivity of the free base. The HCl salt involves the protonation of the nitrogen atom (N4) in the ring.



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Caption: Structural connectivity showing the quaternary C2 center bearing both methyl and ethanol groups.

Part 2: Search & Procurement Strategy

Finding specific salts of quaternary morpholines can be challenging due to fragmented database indexing. Follow this protocol to locate the compound or its precursors.

Primary Search (Free Base Strategy)

Most chemical databases index the parent neutral molecule rather than every specific salt.

- Query: Search for CAS 1639482-88-4.
- Verification: Confirm the structure matches the "2-methyl-2-(2-hydroxyethyl)" pattern. Beware of isomers like 2-(4-methylmorpholin-2-yl)ethanol (N-methyl isomer, CAS 959238-42-7), which is chemically distinct.

Salt Specification

If the HCl salt is not explicitly listed in a catalog:

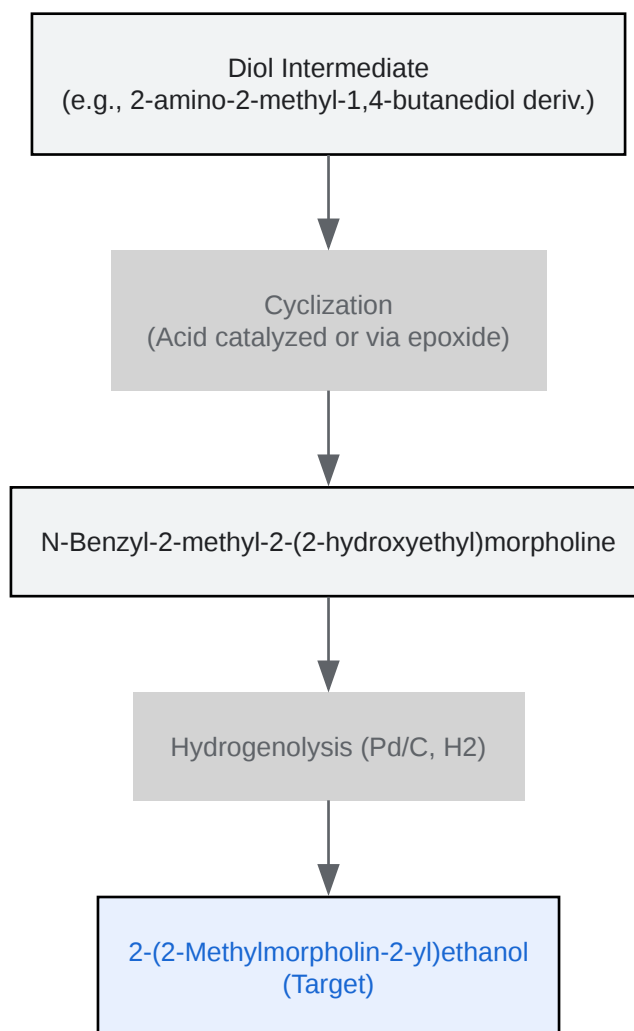
- Request Custom Salt Formation: Many vendors supply the free base and can convert it to the HCl salt upon request.
- In-House Preparation: Purchase the free base (CAS 1639482-88-4) and treat with 1.0 equivalent of HCl in dioxane or diethyl ether to precipitate the salt.

Part 3: Synthesis & Retrosynthetic Analysis

When the specific building block is unavailable, it must be synthesized. The presence of the quaternary center at C2 suggests a construction strategy that establishes this steric bulk early in the pathway.

Retrosynthetic Logic

The most robust route typically involves the cyclization of a functionalized amino-diol precursor.



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Caption: General retrosynthetic pathway via N-protected intermediate to control regioselectivity.

Synthetic Protocol (General Procedure)

- Cyclization: React a suitable 2-amino-2-methyl-1,4-diol derivative (often N-benzylated to prevent over-alkylation) with a cyclizing agent (e.g., via activation of the primary alcohol).
- Deprotection: If an N-benzyl group was used for stability, remove it via catalytic hydrogenation (Pd/C, H₂, MeOH).
- Salt Formation: Dissolve the resulting oil (free base) in anhydrous ethanol/ether. Add 4M HCl in dioxane dropwise at 0°C. Filter the resulting white precipitate.

Part 4: Applications in Drug Discovery[5]

The 2-(2-Methylmorpholin-2-yl)ethanol scaffold is a valuable "sp³-rich" building block.

- **Solubility Enhancement:** The morpholine oxygen and the pendant hydroxyl group reduce lipophilicity (LogP), improving the aqueous solubility of drug candidates.
- **Metabolic Stability:** The quaternary methyl group at C2 blocks a common site of metabolic oxidation (alpha to the ether oxygen), potentially extending the half-life of the parent drug.
- **Linker Utility:** The primary alcohol on the ethyl side chain serves as a handle for further functionalization (e.g., conversion to a halide, mesylate, or aldehyde) to attach the morpholine ring to larger pharmacophores.

References

- ChemSRC. (n.d.). 2-(2-Methylmorpholin-2-yl)ethanol (CAS 1639482-88-4). Retrieved March 1, 2026, from [\[Link\]](#)
- PubChem. (n.d.).[2] Morpholine Derivatives and Nomenclature. National Library of Medicine. Retrieved March 1, 2026, from [\[Link\]](#)

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Sources

- 1. 1639482-88-4_2-(2-Methylmorpholin-2-yl)ethanolCAS号:1639482-88-4_2-(2-Methylmorpholin-2-yl)ethanol【结构式 性质 英文】 - 化源网 [\[chemsrc.com\]](#)
- 2. Ethanol, 2,2'-(methylimino)bis-, hydrochloride | C₅H₁₄ClNO₂ | CID 6452936 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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